

Thiodiglycol-d8: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Thiodiglycol-d8

Cat. No.: B13437303

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For researchers, scientists, and professionals in drug development, this in-depth technical guide provides a thorough overview of the physical and chemical characteristics of **Thiodiglycol-d8**. This deuterated analog of thiodiglycol is a critical tool in various analytical and research applications, particularly in toxicology and metabolic studies.

Thiodiglycol-d8, also known as 2,2'-Thiobis(ethanol)-d8, is a stable isotope-labeled version of thiodiglycol. The substitution of eight hydrogen atoms with deuterium makes it an ideal internal standard for quantitative analysis by mass spectrometry.^{[1][2]} Its primary application lies in the monitoring of exposure to the chemical warfare agent, sulfur mustard, as thiodiglycol is its main hydrolysis product found in biological samples.^{[1][2]}

Core Physical and Chemical Properties

While extensive experimental data for **Thiodiglycol-d8** is not readily available, its physical and chemical properties are known to be very similar to its non-deuterated counterpart, with slight variations due to the isotopic labeling.^[3] The following tables summarize the key physical and chemical data for both Thiodiglycol and **Thiodiglycol-d8** for comparative purposes.

Table 1: General and Chemical Properties

Property	Value
Chemical Name	2,2'-Thiobis(ethanol)-d8
Synonyms	2,2'-Thiodiethanol-d8, Bis(2-hydroxyethyl) Sulfide-d8
Molecular Formula	C ₄ H ₂ D ₈ O ₂ S
Molecular Weight	130.24 g/mol [4][5]
CAS Number	1435934-55-6
Appearance	Colorless liquid
Solubility	Miscible with water and polar organic solvents[3]

Table 2: Physical Characteristics (Primarily for non-deuterated Thiodiglycol as a reference)

Property	Value
Density	1.1793 g/cm ³ at 25 °C[6]
Boiling Point	282 °C[6][7]
Melting Point	-10.2 °C[6]
Flash Point	> 110 °C[7]
Vapor Pressure	0.00323 mmHg at 25 °C[7]
Refractive Index	1.5211 at 20 °C[6]

Experimental Protocols: Use in GC-MS Analysis

Thiodiglycol-d8 is crucial as an internal standard for the accurate quantification of thiodiglycol in biological samples using Gas Chromatography-Mass Spectrometry (GC-MS). Below is a generalized experimental protocol synthesized from established methodologies.

Sample Preparation (from Urine or Blood)

- Objective: To extract thiodiglycol from the biological matrix.

- Procedure:
 - To a known volume of the biological sample (e.g., 1 mL of urine or plasma), add a precise amount of **Thiodiglycol-d8** solution as the internal standard.[\[1\]](#)[\[2\]](#)
 - For blood samples, precipitate proteins using an appropriate agent (e.g., acetone with 1% HCl to remove heme from hemoglobin).[\[2\]](#)
 - Centrifuge the sample to pellet the precipitated proteins.
 - The supernatant containing thiodiglycol and the internal standard is collected.

Derivatization

- Objective: To increase the volatility and thermal stability of thiodiglycol for GC analysis.
- Procedure:
 - The extracted sample is dried, often under a stream of nitrogen.
 - A derivatizing agent is added. Common agents include:
 - Pentafluorobenzoyl chloride (PFBCl): Reacts with the hydroxyl groups of thiodiglycol.[\[8\]](#)
 - N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA): A silylating agent.[\[9\]](#)
 - 1-(Trifluoroacetyl)imidazole (TFAI): Offers rapid derivatization under mild conditions.[\[9\]](#)
 - The reaction mixture is heated to ensure complete derivatization.

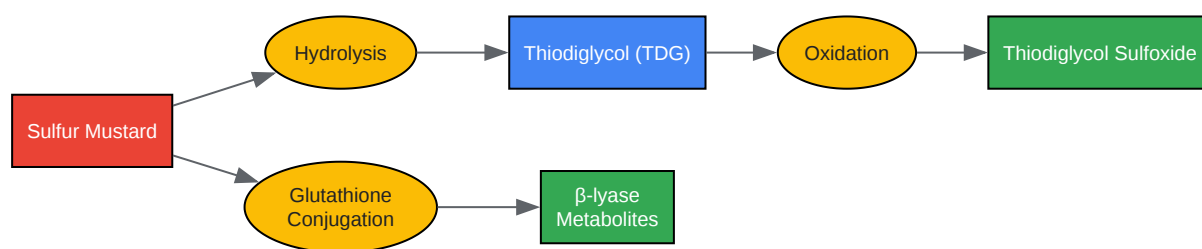
GC-MS Analysis

- Objective: To separate and quantify the derivatized thiodiglycol and **Thiodiglycol-d8**.
- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Procedure:
 - An aliquot of the derivatized sample is injected into the GC.

- The analytes are separated on a suitable capillary column.
- The mass spectrometer is operated in a selected ion monitoring (SIM) or tandem mass spectrometry (MS/MS) mode to detect specific ions for the derivatized thiodiglycol and **Thiodiglycol-d8**.
- The concentration of thiodiglycol in the original sample is determined by comparing the peak area of the analyte to that of the internal standard (**Thiodiglycol-d8**).^[10]

Visualizing the Metabolic Pathway and Experimental Workflow

To better illustrate the context in which **Thiodiglycol-d8** is utilized, the following diagrams depict the metabolic fate of sulfur mustard and a typical experimental workflow for its detection.



Sample Preparation

Biological Sample
(Urine, Blood)Add Thiodiglycol-d8
(Internal Standard)

Extraction of Analytes

Derivatization

Add Derivatizing Agent
(e.g., PFBCI, BSTFA)

Heating

GC-MS Analysis

Injection into GC-MS

Chromatographic Separation

Mass Spectrometric Detection

Quantification

Quantification using
Internal Standard[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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